

A Technical Guide to Gorlic Acid and its Role in Chaulmoogra Oil

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Compound of Interest

Compound Name: Gorlic acid

Cat. No.: B107805

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Audience: Researchers, scientists, and drug development professionals.

Abstract: Chaulmoogra oil, historically the primary therapeutic agent against leprosy, owes its activity to a unique class of cyclopentenyl fatty acids. Among these, **Gorlic acid** is a key unsaturated constituent alongside its saturated counterparts, hydnocarpic and chaulmoogric acids. This guide provides a comprehensive technical overview of **Gorlic acid**, detailing its chemical properties, its quantitative relationship within Chaulmoogra oil, and the experimental protocols for its isolation. Furthermore, it explores the proposed biosynthetic pathways and the historical and modern understanding of its mechanism of action against *Mycobacterium leprae*. The information is presented to support further research and drug development efforts based on these natural products.

Introduction

For centuries, oil extracted from the seeds of trees belonging to the *Hydnocarpus* genus, notably *Hydnocarpus wightiana*, was the cornerstone of treatment for leprosy (Hansen's disease).^{[1][2]} This therapeutic efficacy is attributed to its unique composition, which is rich in cyclopentenyl fatty acids.^[1] These compounds, particularly hydnocarpic acid, chaulmoogric acid, and the unsaturated **Gorlic acid**, were found to be strongly bactericidal against *M. leprae*.^{[3][4]} While the advent of sulfone drugs and modern multidrug therapies has replaced Chaulmoogra oil as a primary treatment, the unique structure and biological activity of its constituent acids, especially **Gorlic acid**, remain a subject of scientific interest for the development of novel antimicrobial agents.^{[3][5]}

Physicochemical Properties of Gorlic Acid

Gorlic acid is an unsaturated fatty acid distinguished by a terminal cyclopentenyl ring and a cis double bond in its aliphatic chain. Its systematic IUPAC name is (Z)-13-[(1R)-cyclopent-2-en-1-yl]tridec-6-enoic acid.[6]

Table 1: Physicochemical Data of **Gorlic Acid**

Property	Value	Source
Molecular Formula	$C_{18}H_{30}O_2$	[6][7][8][9]
Molar Mass	278.43 g/mol	[6][7][8][9]
Melting Point	6 °C	[7]
Boiling Point	232.5 °C (at 13 mmHg)	[7]
Density	0.9436 g/cm ³ (at 25 °C)	[7]
CAS Registry Number	502-31-8	[7][8]

Quantitative Composition of Chaulmoogra Oil

Chaulmoogra oil is a complex mixture of glycerides. The fatty acid profile is dominated by the unique cyclopentenyl fatty acids which constitute up to 80% of the total fatty acid fraction.[10] The relative abundance of these acids can vary between different *Hydnocarpus* species.

Table 2: Representative Fatty Acid Composition of Chaulmoogra Oil (*Hydnocarpus wightiana*)

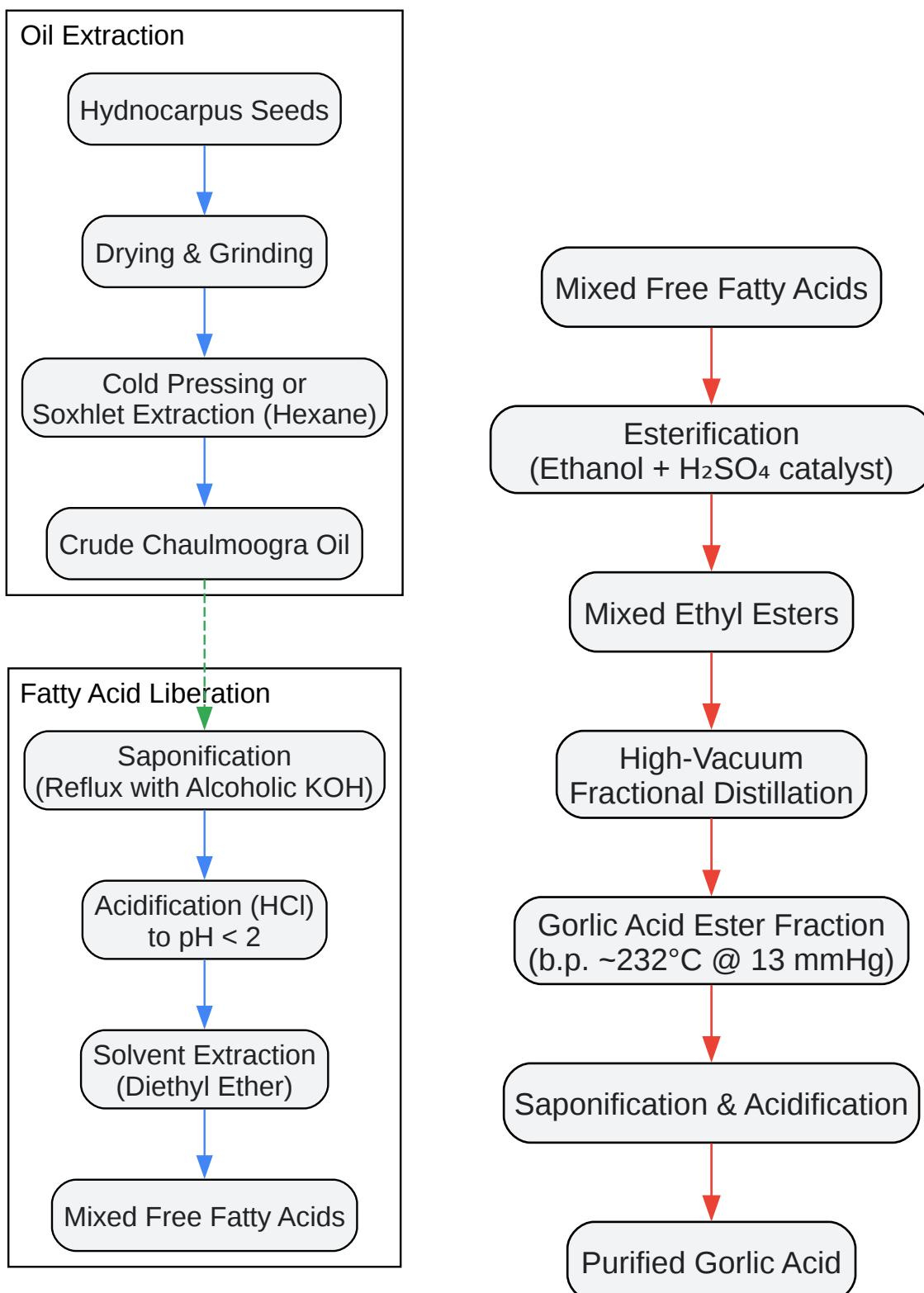
Fatty Acid	Chemical Name	Percentage Range (%)
Chaulmoogric Acid	(1S)-2-Cyclopentene-1-tridecanoic acid	20.0 – 40.0
Hydnocarpic Acid	(1R)-2-Cyclopentene-1-undecanoic acid	15.0 – 30.0
Gorlic Acid	(E)-13-cyclopent-2-en-1-yltridec-6-enoic acid	12.0 – 35.0
Palmitic Acid	Hexadecanoic acid	4.0 – 12.0
Palmitoleic Acid	(9Z)-Hexadec-9-enoic acid	4.0 – 10.0
Oleic Acid	(9Z)-Octadec-9-enoic acid	3.0 – 8.0
Myristic Acid	Tetradecanoic acid	< 1.0
Linoleic Acid	(9Z,12Z)-Octadeca-9,12-dienoic acid	1.0 – 3.0

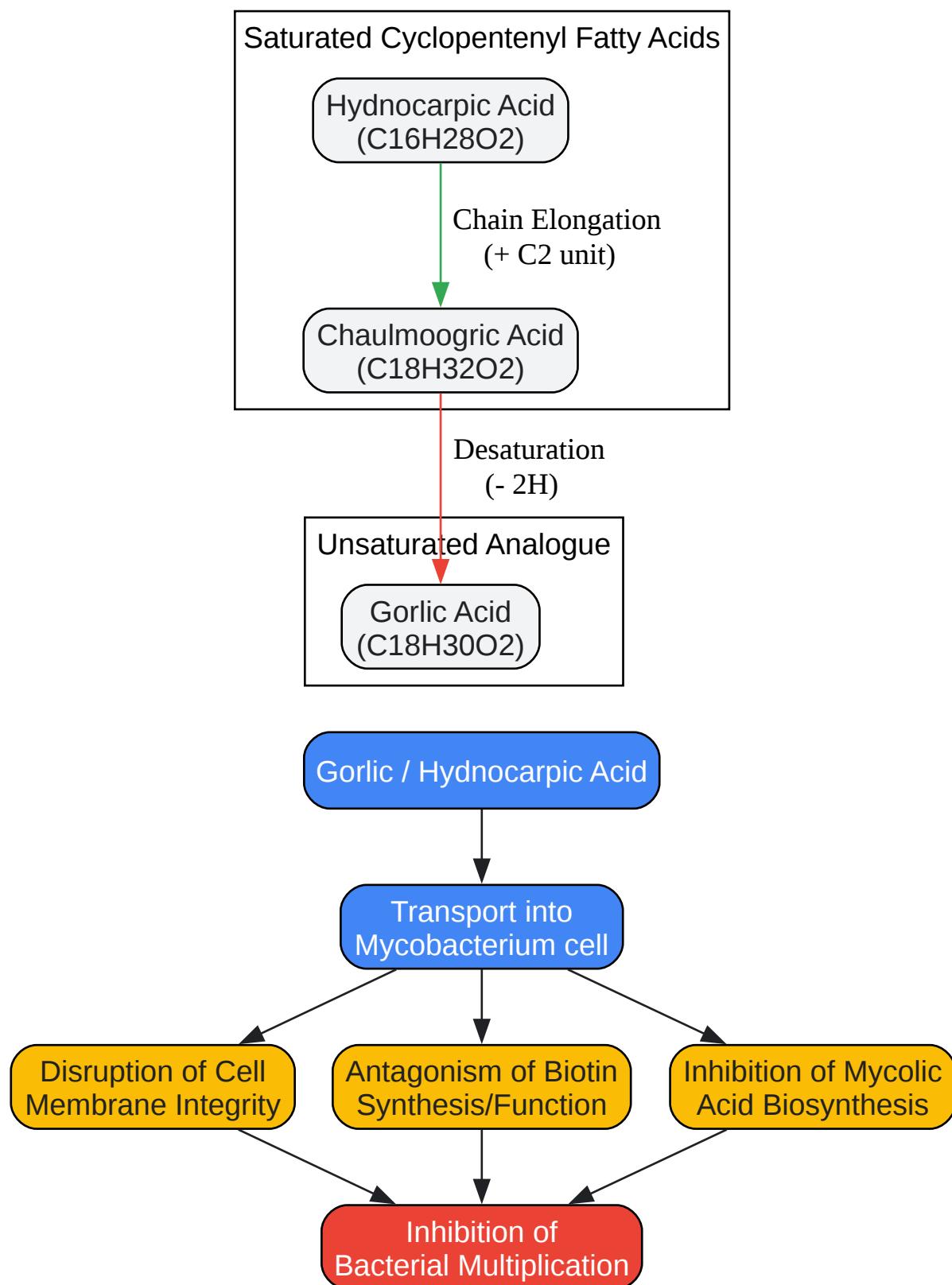
Source: Data compiled from multiple sources providing typical ranges.[\[4\]](#)[\[5\]](#)[\[11\]](#)[\[12\]](#)

Experimental Protocols

Extraction and Preparation of Free Fatty Acids

The initial step involves extracting the crude oil from the seeds, followed by hydrolysis to liberate the constituent fatty acids.





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